

# Nelfinavir Mesylate shipping storage stability

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## Compound Focus: Nelfinavir Mesylate

CAS No.: 159989-65-8

Cat. No.: S007595

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## Storage & Handling Specifications

For researchers working with **Nelfinavir Mesylate**, the following storage and handling guidelines are recommended based on manufacturer and research data:

Parameter	Specification
Physical Form	White powder [1]
Recommended Storage	Store desiccated, frozen, and in the dark [1]
Thermal Degradation Onset	Degrades at temperatures above its melting point (~250°C) [2]
Solubility (for experimental use)	Soluble in DMSO to 70 mg/ml [1]

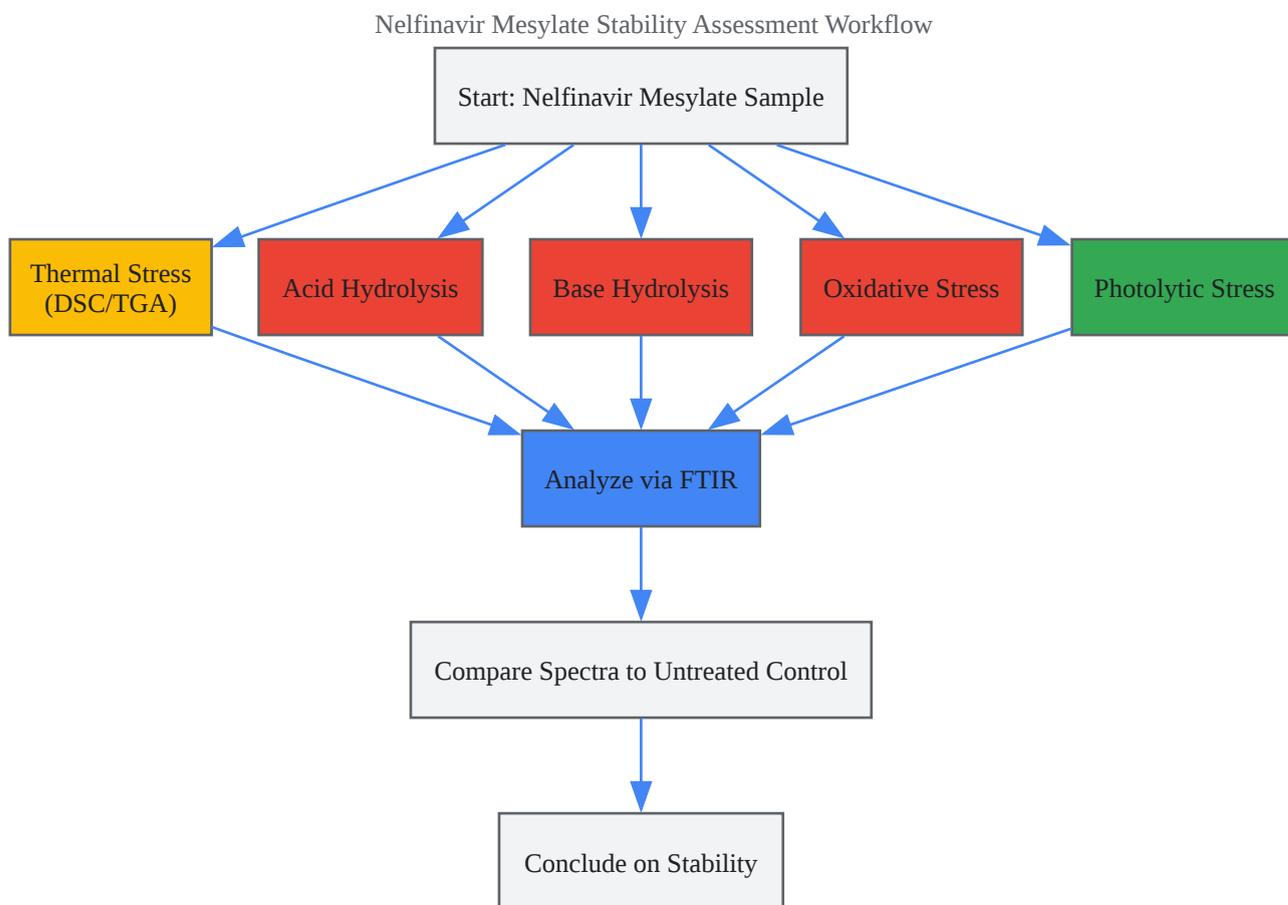
## Stability and Degradation Profiles

Stability studies indicate that **Nelfinavir Mesylate** is susceptible to degradation under various stress conditions. The table below summarizes its stability profile based on stress degradation studies using Fourier transform infrared spectroscopy (FTIR) and other thermal analyses [2].

Stress Condition	Stability Outcome	Key Findings / Notes
Heat / Thermal	Degrades	Degradation occurs above melting point (~250°C); exothermic peak at ~280°C in DSC [2].
Acid Hydrolysis	Degrades	Evidence of degradation under acidic conditions [2].
Base Hydrolysis	Degrades	Evidence of degradation under basic conditions [2].
Oxidation	Degrades	Evidence of degradation under oxidative stress [2].
Photolysis	Stable	The drug remains <b>photostable</b> when exposed to light [2].
Aqueous Solution	Low stability	Kinetic analysis points to low thermal stability in water solutions [3].

## Experimental Stability Assessment Workflow

For your experimental work, you can assess the stability of **Nelfinavir Mesylate** using this general workflow, which is adapted from published stress degradation studies [2].



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## FAQ for Researchers

Here are answers to some frequently asked questions that may arise during your work with this compound.

**Q1: What is the most critical factor for long-term storage of Nelfinavir Mesylate?** Storing the powder **desiccated, frozen, and in the dark** is paramount for long-term stability. Although the drug is photostable, protecting it from moisture and thermal energy by freezing prevents hydrolytic and thermal degradation pathways [2] [1].

**Q2: My research involves aqueous systems. How stable is Nelfinavir in solution?** You should be aware that **Nelfinavir Mesylate** has **low stability in aqueous solutions**. Kinetic studies specifically point to its instability in water. For experiments, prepare fresh solutions immediately before use and avoid prolonged exposure of the solution to ambient conditions [3].

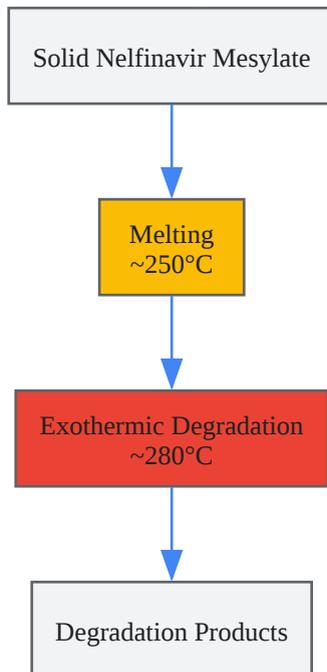
**Q3: How can I confirm if my Nelfinavir Mesylate sample has degraded during an experiment?** Fourier Transform Infrared (FTIR) Spectroscopy is an effective method. Compare the FTIR spectrum of your stressed sample against an untreated control. Changes in key functional group bands (e.g., C=O stretching, C-S stretching) will provide evidence of degradation [2].

**Q4: Are there any specific handling precautions for preparing doses in pre-clinical studies?** For *in vivo* studies requiring oral administration, the drug can be dispersed in water. Note that commercial tablets were designed to disperse in water to form a cloudy liquid for patients unable to swallow pills. However, **do not mix it with acidic food or juices** (like apple or orange), as this can result in a bitter taste, which may indicate instability or formulation issues [4].

## Thermal Degradation Pathway

The thermal degradation process, as revealed by Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), follows a specific sequence.

Thermal Degradation Pathway of Nelfinavir Mesylate



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## References

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